

Application Notes and Protocols for PF-06815345 Hydrochloride Target Engagement Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06815345 hydrochloride

Cat. No.: B10857735

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-06815345 hydrochloride is an orally active and potent small molecule inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9).^{[1][2][3]} PCSK9 is a key regulator of cholesterol metabolism, primarily by targeting the Low-Density Lipoprotein Receptor (LDLR) for degradation.^{[4][5]} By inhibiting the interaction between PCSK9 and LDLR, PF-06815345 increases the number of LDLRs on the surface of hepatocytes, leading to enhanced clearance of LDL cholesterol from the circulation.^{[4][6]} Verifying the direct binding of PF-06815345 to PCSK9 and its functional consequence in a cellular context is crucial for its development as a therapeutic agent.

These application notes provide detailed protocols for two key assays to determine the target engagement of **PF-06815345 hydrochloride**: a biochemical PCSK9-LDLR interaction assay and a cell-based LDL uptake assay.

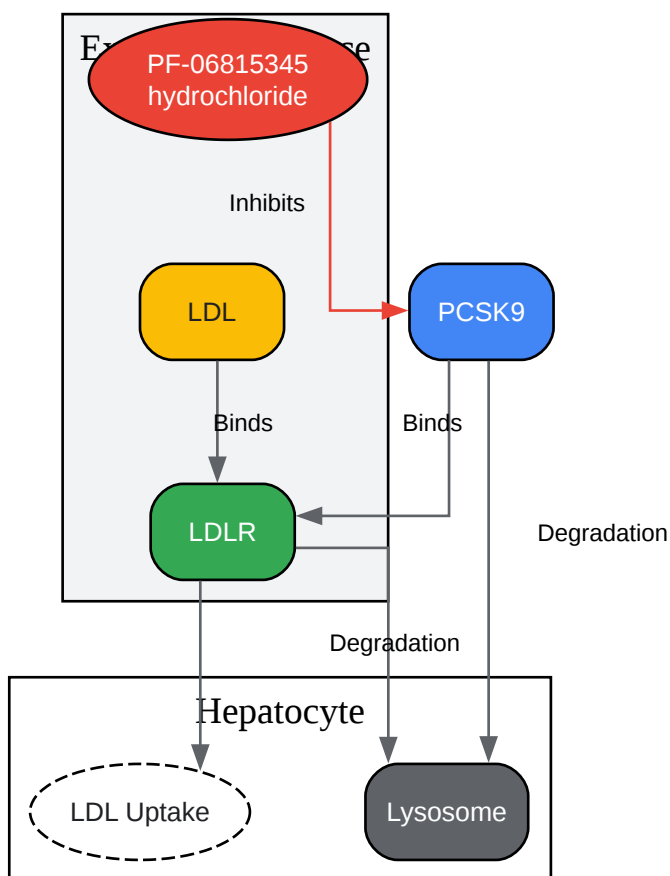
Quantitative Data Summary

The following table summarizes the known quantitative data for **PF-06815345 hydrochloride**.

Parameter	Value	Assay Type	Reference
IC50	13.4 μ M	Cell-free PCSK9-LDLR Interaction Assay	[1] [2] [3]
In Vivo Efficacy	Reduces plasma PCSK9 to 72% at 500 mg/kg (4h post-dose)	Humanized PCSK9 Mouse Model	[1] [2] [3]

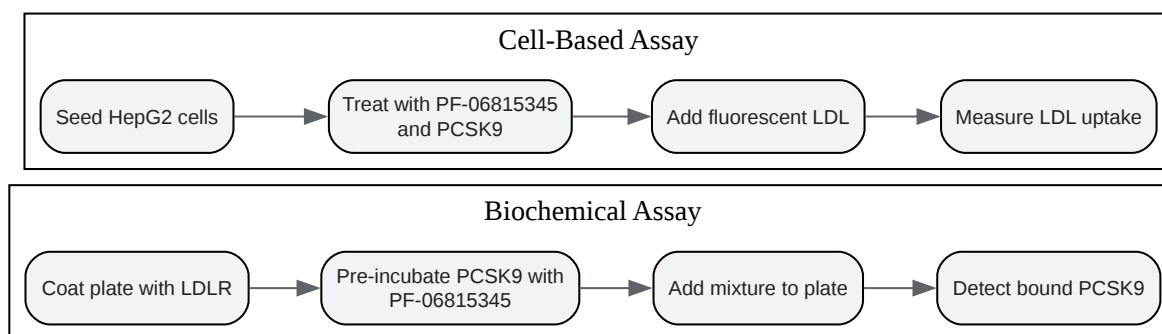
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PCSK9 signaling pathway and the general workflow for the target engagement assays.



[Click to download full resolution via product page](#)

Caption: PCSK9 binds to LDLR, leading to its degradation and reduced LDL uptake. PF-06815345 inhibits this interaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for PF-06815345 Hydrochloride Target Engagement Assays]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10857735#pf-06815345-hydrochloride-target-engagement-assay\]](https://www.benchchem.com/product/b10857735#pf-06815345-hydrochloride-target-engagement-assay)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com